

# Technical Guide: Physicochemical Properties of 2-(Hydroxymethyl)benzo[b]thiophene

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## Compound of Interest

Compound Name:	2-(Hydroxymethyl)benzo[b]thiophene
Cat. No.:	B101068
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **2-(Hydroxymethyl)benzo[b]thiophene**, a heterocyclic compound of interest in organic synthesis and medicinal chemistry. This document summarizes its melting point, addresses the availability of its boiling point, and provides standardized experimental protocols for these determinations.

## Core Physicochemical Data

The physical properties of **2-(Hydroxymethyl)benzo[b]thiophene** are crucial for its application in research and development. The following table summarizes the available data for its melting point.

Property	Value (°C)
Melting Point	98 - 102

Note: An experimentally determined boiling point for **2-(Hydroxymethyl)benzo[b]thiophene** is not readily available in the reviewed scientific literature. It is advisable to determine this property experimentally if required for a specific application.

# Experimental Protocols

Accurate determination of melting and boiling points is fundamental for the characterization and purity assessment of chemical compounds. The following are detailed, generalized methodologies for these measurements.

## Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating medium (e.g., mineral oil for Thiele tube)

Procedure:

- Sample Preparation: A small amount of the crystalline **2-(Hydroxymethyl)benzo[b]thiophene** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is optimal.
- Apparatus Setup:
  - Thiele Tube: The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. The assembly is then placed in a Thiele tube containing a heating oil.

- Digital Apparatus: The capillary tube is inserted into the heating block of the digital melting point apparatus.
- Heating: The apparatus is heated gently, with the temperature rise slowed to 1-2 °C per minute as the expected melting point is approached.[1]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[2]

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Beaker

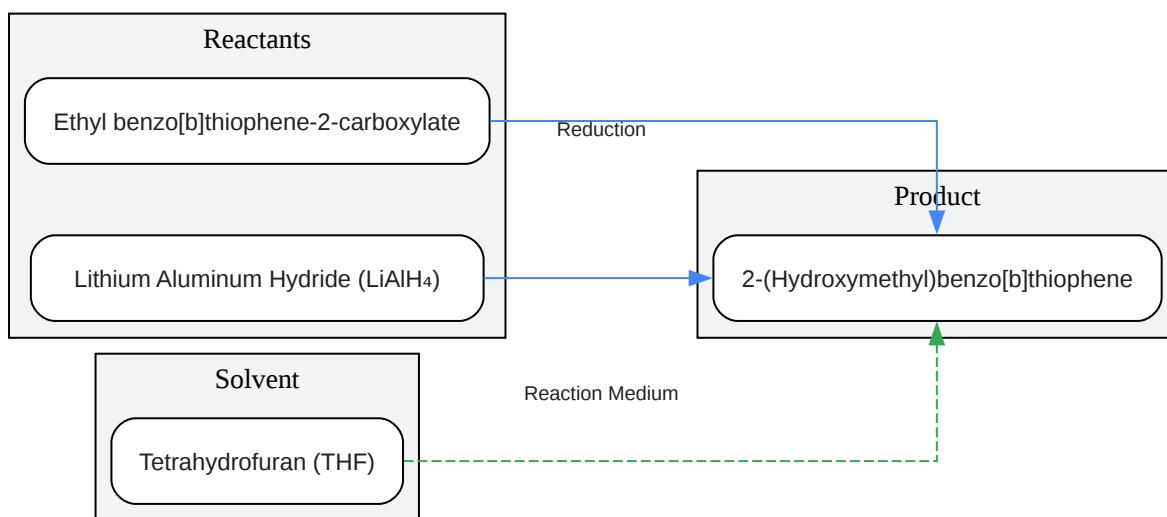
Procedure:

- Sample Preparation: A small volume (a few milliliters) of the liquid compound is placed into a small test tube.[3]
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[4][5]
- Apparatus Setup: The test tube is attached to a thermometer, with the bulb of the thermometer positioned alongside the test tube, and the entire assembly is immersed in a heating bath.[3]

- Heating: The heating bath is heated gently. As the liquid heats, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[6]
- Observation: The heating is discontinued once a steady stream of bubbles emerges from the capillary. As the liquid cools, the bubbling will slow and stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6][7]

## Synthesis Pathway of 2-(Hydroxymethyl)benzo[b]thiophene

The following diagram illustrates a common laboratory synthesis of **2-(Hydroxymethyl)benzo[b]thiophene** from ethyl benzo[b]thiophene-2-carboxylate via reduction with lithium aluminum hydride ( $\text{LiAlH}_4$ ) in tetrahydrofuran (THF).[8]



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Caption: Synthesis of **2-(Hydroxymethyl)benzo[b]thiophene**.

# Biological Significance of the Benzo[b]thiophene Scaffold

The benzo[b]thiophene core is a prominent scaffold in medicinal chemistry, recognized for its diverse pharmacological activities. Derivatives of benzo[b]thiophene have been investigated for a wide range of therapeutic applications, including as antimicrobial, anti-inflammatory, anticancer, and antiviral agents.<sup>[9][10][11][12]</sup> The structural similarity of this scaffold to biologically active molecules makes it a valuable starting point for the design and development of new therapeutic agents.<sup>[11]</sup>

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